

Navigating the Safe Disposal of Aderbasib: A Procedural Guide

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Compound of Interest

Compound Name: Aderbasib

Cat. No.: B1684442

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For researchers, scientists, and drug development professionals handling **Aderbasib**, a potent inhibitor of ADAM10 and ADAM17 used in cancer research, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.^{[1][2][3]} While specific disposal protocols for **Aderbasib** are not explicitly detailed in publicly available safety data sheets, a comprehensive approach based on its chemical properties and general best practices for hazardous laboratory waste is essential. This guide provides a framework for the safe handling and disposal of **Aderbasib**, emphasizing the importance of consulting with institutional and local environmental health and safety (EHS) authorities.

Understanding Aderbasib: Chemical and Physical Properties

Aderbasib, also known as INCB7839, is an orally active, hydroxamate-based inhibitor with antineoplastic properties.^{[1][3]} Its characteristics are summarized in the table below.

Property	Value
Chemical Formula	C ₂₁ H ₂₈ N ₄ O ₅
Molecular Weight	416.47 g/mol [4]
CAS Number	791828-58-5[2]
Appearance	Solid powder[4]
Solubility	DMSO: 100 mg/mL (240.11 mM; requires ultrasound)[3]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years[5]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month[1][5]

Experimental Protocols: Handling and Storage

Proper handling and storage are paramount to maintaining the integrity of **Aderbasib** and ensuring laboratory safety.

Handling:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, nitrile gloves, and safety goggles with side shields.[6]
- Ventilation: Use **Aderbasib** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[6]
- Contact Avoidance: Avoid contact with skin and eyes. In case of contact, flush the affected area with copious amounts of water.[6]

Storage:

- Short-term (days to weeks): Store the solid powder at 0-4°C in a dry, dark location.[4]
- Long-term (months to years): For extended storage, maintain the solid powder at -20°C.[4]

- Stock Solutions: Store stock solutions at -80°C for up to six months or at -20°C for up to one month to prevent degradation.[1][5]

Aderbasib Disposal: A Step-by-Step Procedural Workflow

Given that **Aderbasib** is an investigational antineoplastic agent, it should be treated as hazardous chemical waste. The following procedure is a general guideline and must be adapted to comply with institutional and local regulations.

1. Waste Identification and Segregation:

- Characterize all waste containing **Aderbasib**, including pure compound, contaminated labware (e.g., pipette tips, vials), and solutions, as hazardous chemical waste.
- Segregate **Aderbasib** waste from other waste streams such as regular trash, biological waste, or radioactive waste.[7]

2. Containerization and Labeling:

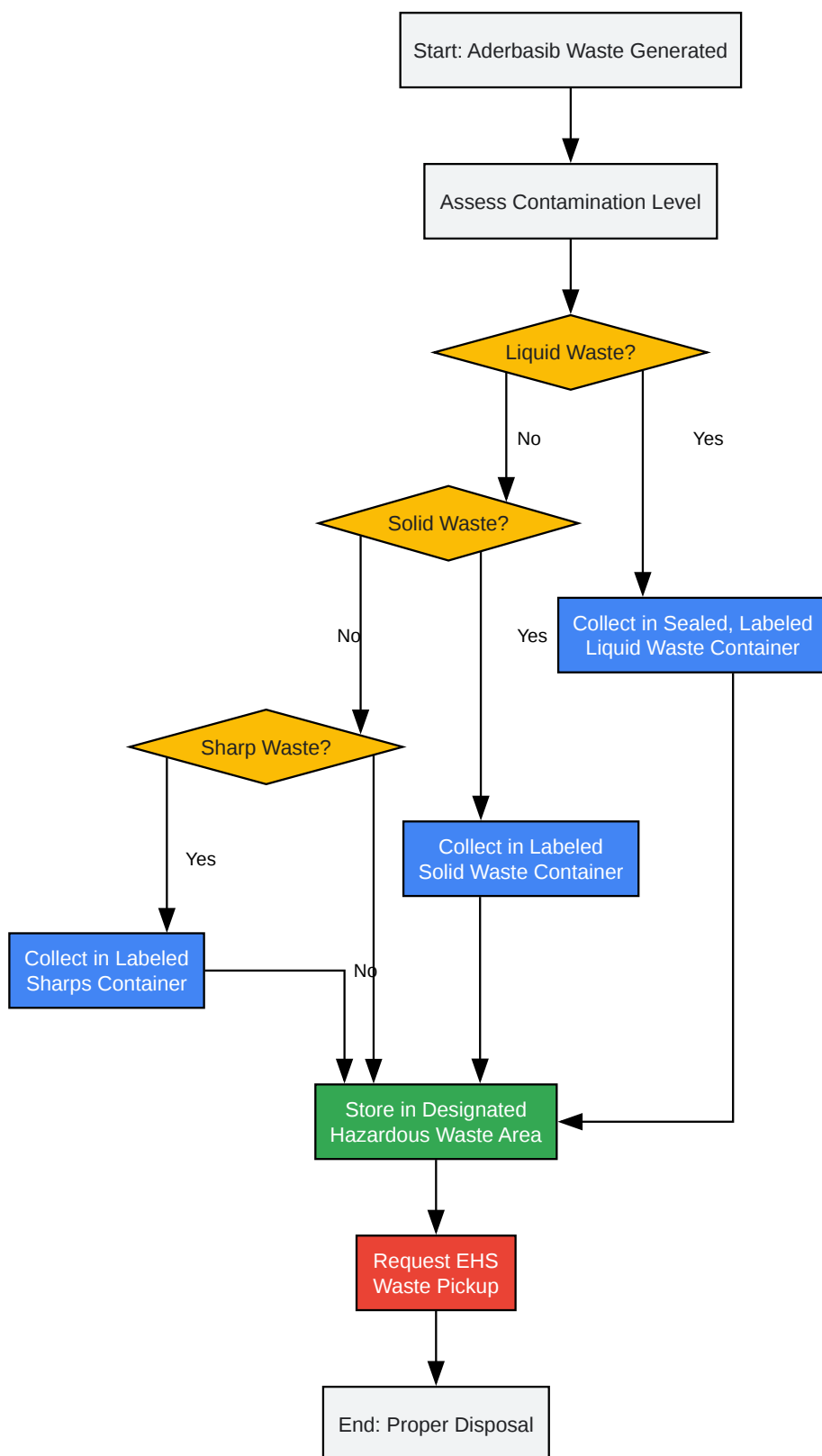
- Collect **Aderbasib** waste in a designated, leak-proof, and sturdy container that is compatible with the chemical.
- Clearly label the waste container with "Hazardous Waste" and the specific chemical name, "**Aderbasib**."

3. Disposal of Contaminated Materials:

- Solid Waste: Contaminated items such as gloves, absorbent pads, and empty vials should be placed in the designated hazardous waste container.
- Liquid Waste: Unused solutions containing **Aderbasib** should be collected in a sealed, labeled container. Do not dispose of **Aderbasib** solutions down the drain.[7][8]
- Sharps: Contaminated needles or other sharps must be disposed of in a designated sharps container for hazardous chemical waste.

4. Requesting Waste Pickup:

- Store the sealed and labeled hazardous waste container in a designated, secure area away from general laboratory traffic.
- Follow your institution's procedures to request a pickup of the hazardous waste by the EHS department or a licensed waste disposal contractor.[\[7\]](#)



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Caption: Workflow for the proper segregation and disposal of **Aderbasib** waste.

It is imperative to note that the dilution of hazardous waste to render it non-hazardous is prohibited.[8] Furthermore, evaporation is not an acceptable method of disposal for chemical waste.[7] For any uncertainty regarding the disposal of **Aderbasib** or any other laboratory chemical, always consult your institution's EHS department for guidance.

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